

Application of O-Decylhydroxylamine in the Creation of Novel Cationic Surfactants

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Compound of Interest

Compound Name: **O-Decylhydroxylamine**

Cat. No.: **B3381999**

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Application Notes

Introduction

O-Decylhydroxylamine presents a unique molecular scaffold for the development of novel cationic surfactants. Its structure, featuring a ten-carbon alkyl chain for hydrophobicity and a reactive hydroxylamine moiety, allows for straightforward chemical modification to introduce a hydrophilic cationic head group. The resulting N-decyloxy-N,N,N-trialkylammonium salts are a new class of cationic surfactants with potential applications in drug delivery, formulation science, and as antimicrobial agents. The presence of the oxygen atom adjacent to the nitrogen in the headgroup is anticipated to influence the surfactant's physicochemical properties, potentially leading to enhanced biodegradability and unique interfacial behavior compared to traditional quaternary ammonium surfactants.

Principle of Synthesis

The synthesis of cationic surfactants from **O-Decylhydroxylamine** is proposed via a two-step process involving N-alkylation followed by quaternization. This approach allows for the systematic variation of the alkyl substituents on the nitrogen atom, enabling the fine-tuning of the surfactant's properties such as its hydrophilic-lipophilic balance (HLB), critical micelle concentration (CMC), and surface tension.

Potential Applications

Cationic surfactants derived from **O-Decylhydroxylamine** are expected to exhibit a range of valuable properties:

- **Drug Delivery:** Their amphiphilic nature makes them suitable for encapsulating hydrophobic drug molecules, enhancing their solubility and bioavailability. The cationic charge can facilitate interaction with negatively charged cell membranes, potentially improving drug uptake.
- **Formulation Excipients:** These surfactants can act as emulsifiers, stabilizers, and wetting agents in various pharmaceutical and cosmetic formulations.
- **Antimicrobial Agents:** Quaternary ammonium compounds are known for their antimicrobial properties. The novel structure of these surfactants may offer a unique spectrum of activity against bacteria and fungi.

Physicochemical Properties

The performance of these novel surfactants is dictated by key physicochemical parameters. While specific experimental data for **O-Decylhydroxylamine**-derived surfactants is not yet available, representative values can be extrapolated from similar cationic surfactants.

Property	Representative Value	Unit
Critical Micelle Concentration (CMC)	1 - 10	mM
Surface Tension at CMC (γCMC)	30 - 40	mN/m
Hydrophilic-Lipophilic Balance (HLB)	10 - 16	-

Experimental Protocols

I. Synthesis of N-Decyloxy-N,N-dimethylamine

This protocol describes the N-methylation of **O-Decylhydroxylamine**.

Materials:

- **O-Decylhydroxylamine** (1.0 eq)
- Formaldehyde (37 wt. % in H₂O, 2.2 eq)
- Formic acid (2.2 eq)
- Sodium bicarbonate (saturated solution)
- Diethyl ether
- Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer
- Separatory funnel

Procedure:

- To a round-bottom flask containing **O-Decylhydroxylamine**, add formaldehyde and formic acid.
- Heat the mixture to reflux for 6 hours.
- Cool the reaction mixture to room temperature and neutralize with a saturated solution of sodium bicarbonate.
- Extract the aqueous layer with diethyl ether (3 x 50 mL).
- Combine the organic layers and dry over anhydrous magnesium sulfate.

- Filter and concentrate the solution under reduced pressure to yield the crude N-Decyloxy-N,N-dimethylamine.
- Purify the product by vacuum distillation.

II. Synthesis of N-Decyloxy-N,N,N-trimethylammonium iodide (Cationic Surfactant)

This protocol details the quaternization of the intermediate to form the final cationic surfactant.

Materials:

- N-Decyloxy-N,N-dimethylamine (1.0 eq)
- Methyl iodide (1.2 eq)
- Acetonitrile
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer

Procedure:

- Dissolve N-Decyloxy-N,N-dimethylamine in acetonitrile in a round-bottom flask.
- Add methyl iodide to the solution.
- Stir the reaction mixture at room temperature for 24 hours.
- Remove the solvent under reduced pressure to obtain the crude N-Decyloxy-N,N,N-trimethylammonium iodide.
- Recrystallize the product from a suitable solvent system (e.g., ethanol/ether) to obtain the purified cationic surfactant.

III. Characterization of the Cationic Surfactant

A. Structural Characterization:

- ^1H NMR and ^{13}C NMR Spectroscopy: Confirm the chemical structure of the synthesized surfactant.
- FT-IR Spectroscopy: Identify the functional groups present in the molecule.
- Mass Spectrometry: Determine the molecular weight of the compound.

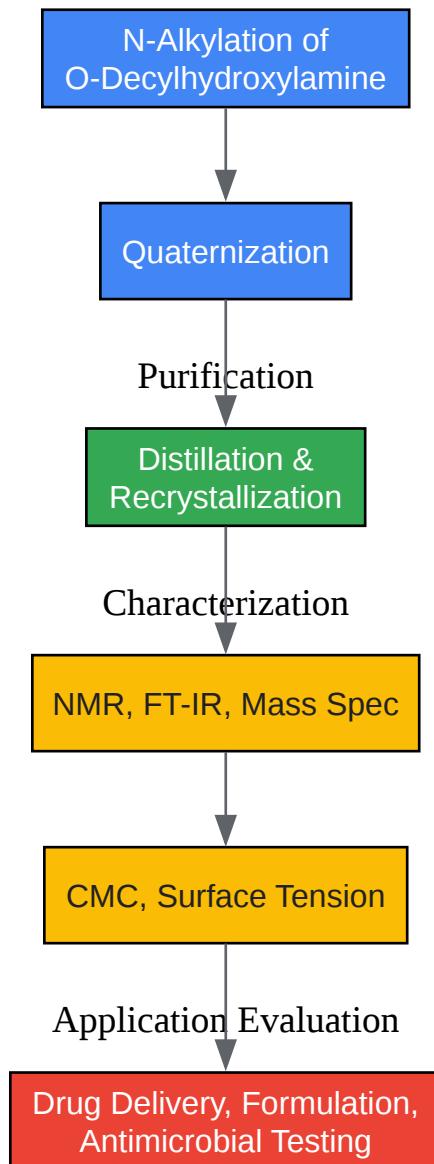
B. Physicochemical Characterization:

- Critical Micelle Concentration (CMC) Determination:
 - Prepare a series of aqueous solutions of the surfactant with varying concentrations.
 - Measure the surface tension of each solution using a tensiometer (e.g., Du Noüy ring method or Wilhelmy plate method).
 - Plot surface tension as a function of the logarithm of the surfactant concentration.
 - The CMC is the concentration at which a sharp break in the curve is observed.[1][2]
- Surface Tension Measurement:
 - Use a calibrated tensiometer to measure the surface tension of the surfactant solutions at and above the CMC.
 - The surface tension at the CMC (γ_{CMC}) is a measure of the surfactant's effectiveness in reducing surface tension.[3][4]

Visualizations



Synthesis



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